

Preparing High-Concentration Stock Solutions of PC-046: An Application Guide

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Compound of Interest

Compound Name: PC-046

Cat. No.: B15610826

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This document provides detailed application notes and protocols for the preparation, storage, and handling of stock solutions of **PC-046**, a potent tubulin-binding agent. Adherence to these guidelines is crucial for ensuring the accuracy, reproducibility, and safety of experimental results.

Introduction to PC-046

PC-046 is a small molecule inhibitor that functions as a tubulin-binding agent, disrupting microtubule dynamics and leading to cell cycle arrest. Its investigation is pertinent in various research areas, particularly in oncology. Accurate preparation of stock solutions is the foundational step for any in vitro or in vivo study.

Chemical Properties of **PC-046**:

Property	Value
CAS Number	1202401-59-9
Molecular Formula	C ₂₂ H ₁₈ N ₂ O ₃
Molecular Weight	358.39 g/mol [1]
Appearance	Solid at room temperature. [2]

Solubility and Recommended Solvents

Based on available data, **PC-046** exhibits good solubility in dimethyl sulfoxide (DMSO). While other organic solvents such as ethanol or dimethylformamide (DMF) may also be viable, DMSO is the most commonly recommended solvent for preparing high-concentration stock solutions.

Quantitative Solubility Data:

Solvent	Reported Solubility	Notes
DMSO	Soluble. [1] A concentration of 40 mg/mL has been used for in vivo formulations.	The primary recommended solvent for stock solutions.
Ethanol	May be soluble; empirical testing is recommended.	Useful for specific experimental protocols where DMSO may interfere.
Water	Expected to be poorly soluble.	Not recommended for primary stock solution preparation.

Experimental Protocols

Materials and Equipment

- **PC-046** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or cryovials

- Calibrated analytical balance
- Vortex mixer
- Sterile, disposable serological pipettes and pipette tips
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

Protocol for Preparing a 10 mM PC-046 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed for your specific requirements.

Calculation:

To prepare a 10 mM stock solution, the required mass of **PC-046** is calculated using the following formula:

$$\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$$

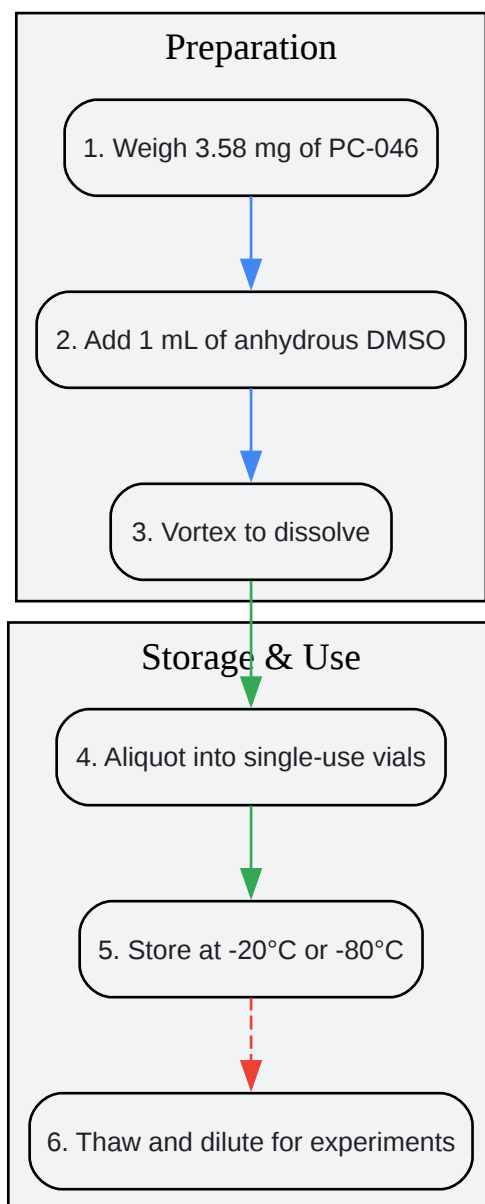
$$\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 358.39 \text{ g/mol} \times 1000 = 3.58 \text{ mg}$$

Procedure:

- Weighing: In a chemical fume hood, carefully weigh 3.58 mg of **PC-046** powder on a calibrated analytical balance and transfer it to a sterile, amber glass vial.
- Dissolution: Add 1 mL of anhydrous, sterile DMSO to the vial containing the **PC-046** powder.
- Mixing: Tightly cap the vial and vortex the solution until the **PC-046** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid excessive heat.
- Sterilization (Optional): If required for your application (e.g., cell culture), the stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.

- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile, amber cryovials to avoid repeated freeze-thaw cycles.

Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a 10 mM **PC-046** stock solution in DMSO.

Storage and Stability

Proper storage of **PC-046** stock solutions is critical to maintain their stability and efficacy.

Condition	Powder	In Solvent
-20°C	3 years	1 month
-80°C	Not specified	6 months to 1 year.
4°C	2 years	Short term (days to weeks)

Key Recommendations:

- **Light Protection:** Store **PC-046** powder and stock solutions in amber vials or protect them from light to prevent photodegradation.
- **Avoid Freeze-Thaw Cycles:** Aliquoting the stock solution into single-use volumes is highly recommended to minimize degradation from repeated temperature changes.
- **Hygroscopicity of DMSO:** Ensure that the DMSO used is anhydrous and that stock solution vials are tightly sealed to prevent the absorption of moisture, which can affect compound stability and solubility.

Safety Precautions

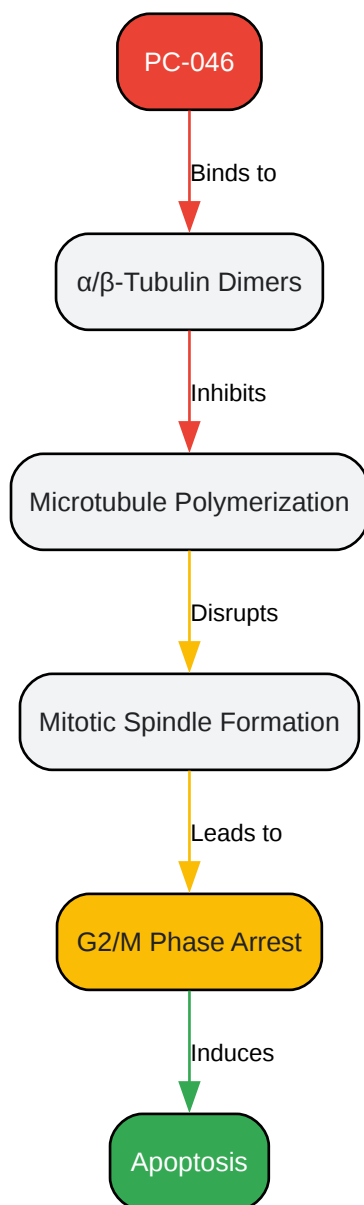
As a biologically active compound, **PC-046** should be handled with appropriate caution. The following are general safety guidelines. It is highly recommended to consult the specific Safety Data Sheet (SDS) for **PC-046** from the supplier for comprehensive safety information.

- **Personal Protective Equipment (PPE):** Always wear a lab coat, safety goggles, and chemical-resistant gloves when handling **PC-046** powder and solutions.
- **Engineering Controls:** Handle the powdered form of **PC-046** in a chemical fume hood to avoid inhalation of dust particles.
- **Disposal:** Dispose of all waste materials containing **PC-046** in accordance with local, state, and federal regulations for chemical waste.

- **Spill Response:** In case of a spill, absorb the material with an inert absorbent and dispose of it as chemical waste. Ensure the area is well-ventilated.

Signaling Pathway

PC-046 functions by inhibiting tubulin polymerization, a critical process in the formation of the mitotic spindle during cell division. This disruption leads to an arrest of the cell cycle in the G2/M phase, which can subsequently trigger apoptosis (programmed cell death).



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Caption: Simplified signaling pathway of **PC-046** leading to apoptosis.

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References

- [1. medkoo.com \[medkoo.com\]](#)
- [2. Dimethyl Sulfoxide | \(CH₃\)₂SO | CID 679 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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